

Technical Monograph: 2-Morpholinecarboxamide Hydrochloride

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Compound of Interest

Compound Name: 2-Morpholinecarboxamide
hydrochloride

CAS No.: 1185296-76-7

Cat. No.: B1421197

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Structural Architecture, Synthetic Methodology, and Pharmacophore Utility

Executive Summary

2-Morpholinecarboxamide hydrochloride (CAS: 1185296-76-7) represents a critical "privileged scaffold" in modern medicinal chemistry.^[1] As a saturated heterocyclic building block, it bridges the gap between solubility enhancement and precise stereochemical targeting.^[1] This monograph details the molecular architecture, validated synthetic protocols, and the structure-activity relationship (SAR) logic that makes this fragment indispensable in the development of kinase inhibitors, GPCR ligands, and antitubercular agents.^[1]

Molecular Architecture & Physicochemical Profile^[1] ^[2]

The utility of **2-morpholinecarboxamide hydrochloride** stems from its ability to introduce polarity and three-dimensionality (E_{sp^3}) into drug candidates without excessive lipophilicity.^[1]

Structural Conformation

The morpholine ring preferentially adopts a chair conformation to minimize 1,3-diaxial interactions.[1] In the hydrochloride salt form, the secondary amine at position 4 is protonated, forming a stable ionic lattice.[1]

- Stereochemistry: The carbon at position 2 is chiral.[1] While often supplied as a racemate, the (2S) and (2R) enantiomers exhibit distinct binding profiles in protein pockets.[1]
- H-Bonding Network: The carboxamide group acts as a dual donor/acceptor, while the ether oxygen serves as a weak acceptor.[1] The protonated amine (in HCl form) acts as a strong H-bond donor.[1]

Key Physicochemical Data[1]

Property	Specification
CAS Number (Racemic HCl)	1185296-76-7
CAS Number (2S-isomer)	1841120-40-8
Molecular Formula	C ₅ H ₁₁ ClN ₂ O ₂
Molecular Weight	166.61 g/mol
Physical Form	White to off-white crystalline solid
Solubility	Highly soluble in Water, DMSO, Methanol
pKa (Conjugate Acid)	~8.3 (Morpholine N), ~15 (Amide N)
H-Bond Donors/Acceptors	3 Donors / 2 Acceptors

Synthetic Pathways & Stereochemical Control[1][3]

The synthesis of **2-morpholinecarboxamide hydrochloride** generally follows two distinct logical branches: Reductive Cyclization (for racemates) and Chiral Pool Synthesis (for enantiopurity).[1]

Protocol A: Hydrogenation of Pyrazine-2-carboxamide

This is the dominant industrial route due to atom economy and scalability.[1]

Reagents: Pyrazine-2-carboxamide, Pd/C (10%), Concentrated HCl, Methanol/Water.[1]

Conditions: 50-60 psi H₂, 50°C.

Step-by-Step Methodology:

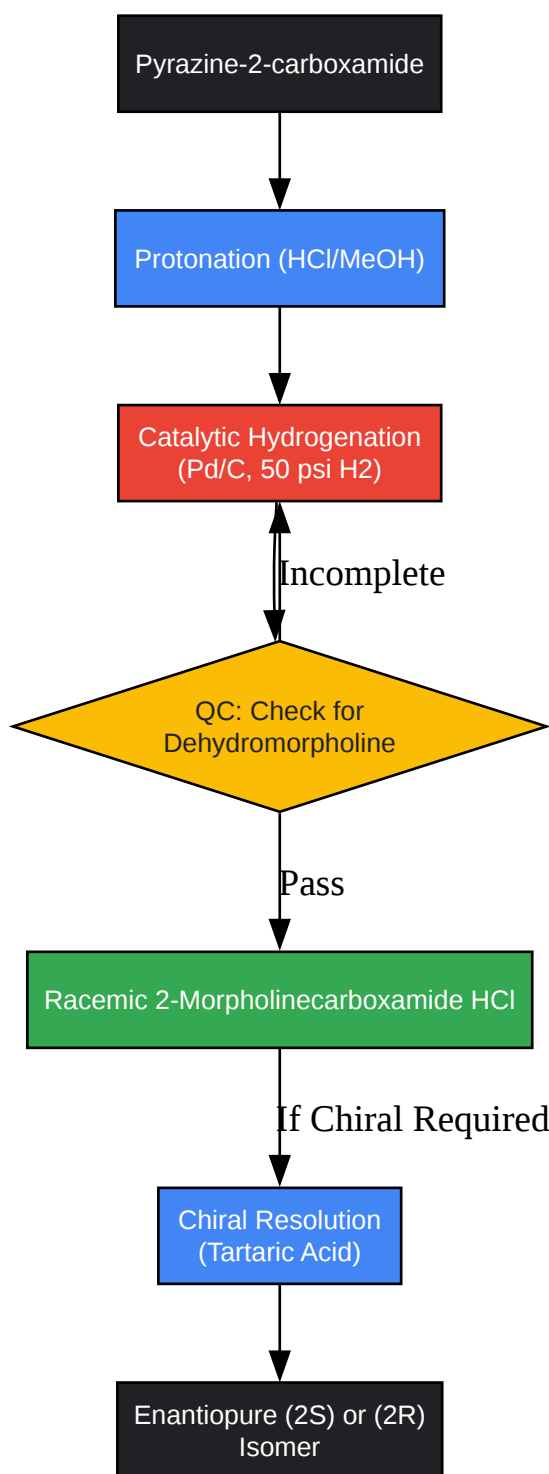
- **Dissolution:** Dissolve pyrazine-2-carboxamide (1.0 eq) in MeOH. Add 1.1 eq of concentrated HCl (to pre-form the salt and activate the ring).
- **Catalyst Addition:** Carefully add 10 wt% Pd/C under inert atmosphere (N₂).
- **Hydrogenation:** Pressurize the vessel to 50 psi H₂. Heat to 50°C with vigorous stirring.
 - **Critical Control Point:** Monitor H₂ uptake. Incomplete reduction leads to partially saturated dehydromorpholine impurities.[1]
- **Filtration:** Filter hot through Celite to remove Pd/C.[1]
- **Crystallization:** Concentrate the filtrate. Add isopropanol or acetone to induce precipitation of the hydrochloride salt.[1]

Protocol B: Chiral Resolution

To obtain the (2S) or (2R) enantiomer from the racemate produced above.

- **Free Basing:** Neutralize the HCl salt with Na₂CO₃. [1]
- **Derivatization:** React with a chiral acid (e.g., L-tartaric acid or dibenzoyl-L-tartaric acid) in ethanol.
- **Fractional Crystallization:** The diastereomeric salts will have different solubilities. Recrystallize until constant optical rotation is achieved.[1]
- **Salt Exchange:** Treat the purified diastereomer with HCl in dioxane to regenerate the specific enantiomer hydrochloride.[1]

Synthetic Workflow Diagram



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Figure 1: Logical flow for the synthesis and resolution of 2-morpholinecarboxamide HCl.

Analytical Characterization

Validation of the structure requires a multi-modal approach to confirm identity, purity, and salt stoichiometry.[\[1\]](#)

Nuclear Magnetic Resonance (NMR)

- ^1H NMR (D_2O , 400 MHz): Expect a diagnostic shift for the proton at the C2 position (alpha to the amide).[\[1\]](#) The morpholine ring protons appear as multiplets between 3.0 and 4.0 ppm.[\[1\]](#)
- ^{13}C NMR: The carbonyl carbon typically resonates around 170 ppm.[\[1\]](#) The C2 carbon appears distinct from the C3/C5/C6 methylene carbons.[\[1\]](#)

HPLC Method for Purity[\[1\]](#)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus).[\[1\]](#)
- Mobile Phase: Phosphate buffer (pH 3.0) / Acetonitrile gradient.
 - Note: Low pH is required to keep the amine protonated and prevent tailing.[\[1\]](#)
- Detection: UV at 210 nm (Amide absorption).[\[1\]](#)

Medicinal Chemistry Applications

The 2-morpholinecarboxamide moiety is not merely a linker; it is a functional pharmacophore.
[\[1\]](#)[\[2\]](#)

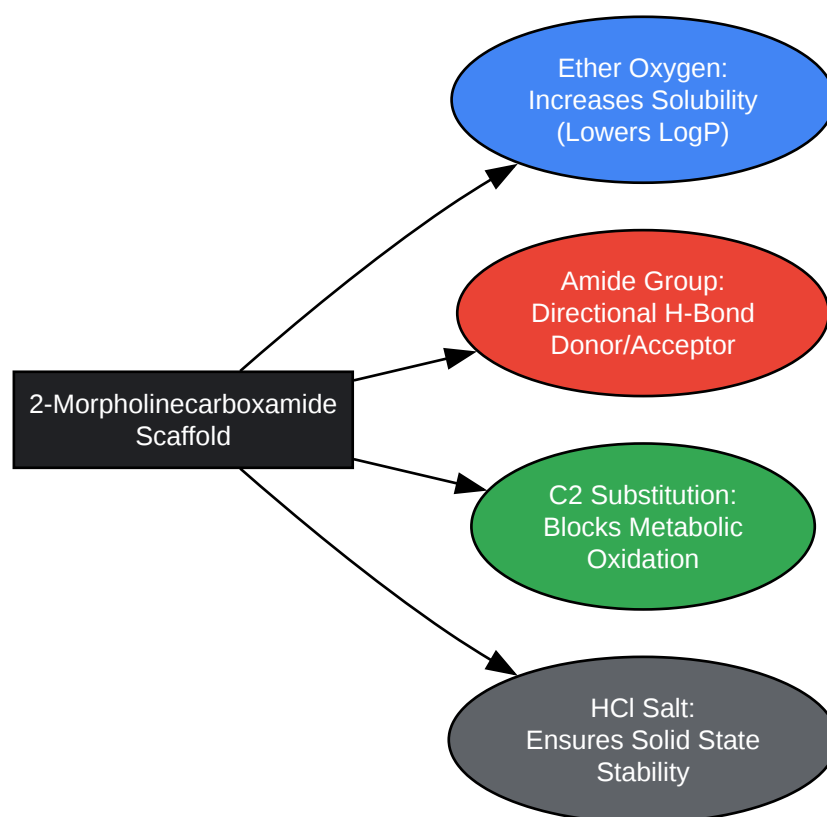
Pharmacophore Mechanics[\[1\]](#)

- Solubility Engine: The morpholine oxygen and nitrogen lower the LogP, improving oral bioavailability.[\[1\]](#)
- Metabolic Shield: The amide substitution at C2 sterically hinders metabolic oxidation at the alpha-carbon, a common clearance pathway for morpholines.[\[1\]](#)
- Directional Binding: The amide group provides a rigid vector for Hydrogen Bonding to protein backbones (e.g., the hinge region of kinases).[\[1\]](#)

Therapeutic Areas[\[1\]](#)

- Kinase Inhibitors: Used to target PI3K and mTOR pathways.[1] The morpholine oxygen often interacts with the hinge region valine or isoleucine residues.[1]
- Antitubercular Agents: Derivatives of morpholine-2-carboxamide have shown efficacy against Mycobacterium tuberculosis by inhibiting cell wall synthesis.[1]

Structure-Activity Relationship (SAR) Logic



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Figure 2: Pharmacophore dissection of the 2-morpholinecarboxamide scaffold.[1][3]

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